Application Note: Selective Synthesis of N-(2-Phenoxyethyl)propylamine via Reductive Amination

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Compound of Interest

Compound Name:	*N-(2-Phenoxyethyl)propylamine*
CAS No.:	*55246-89-4*
Cat. No.:	*B8747312*

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Executive Summary

This Application Note details a robust, scalable protocol for the synthesis of **N-(2-Phenoxyethyl)propylamine** (CAS: 55247-30-8). While alkylation of amines with alkyl halides is a common synthetic route, it frequently suffers from over-alkylation, leading to tertiary amine byproducts.

The method described herein utilizes Direct Reductive Amination (DRA) with Sodium Triacetoxyborohydride (STAB). This hydride donor is chosen for its mildness and high selectivity for imines over aldehydes, significantly reducing the formation of dialkylated impurities and eliminating the need for toxic cyanoborohydrides. This protocol is designed for medicinal chemistry applications where high purity and functional group tolerance are paramount.

Target Molecule Profile[1][2]

- IUPAC Name:N-(2-phenoxyethyl)propan-1-amine

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- Molecular Formula: $C_{11}H_{17}NO$[1]
- Molecular Weight: 179.26 g/mol [1]
- Key Structural Motif: Secondary amine linker connecting a phenoxyethyl group and a propyl chain.

Strategic Rationale & Mechanism

Why Reductive Amination?

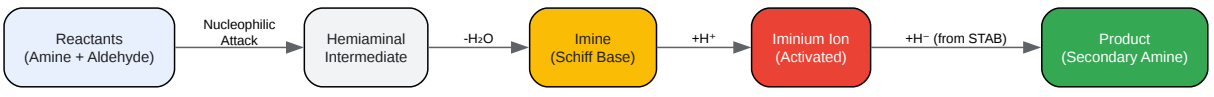
Direct alkylation (e.g., reacting 2-phenoxyethylamine with propyl bromide) follows S_n2 kinetics. As the reaction proceeds, the resulting secondary amine is often more nucleophilic than the primary amine starting material, leading to a mixture of mono- and di-alkylated products.

Reductive amination circumvents this by proceeding through an imine intermediate. The reducing agent, STAB, is sterically crowded and electron-deficient (due to three acetoxy groups), making it less reactive toward the aldehyde carbonyl but highly reactive toward the protonated imine (iminium ion).

Mechanistic Pathway

The reaction proceeds in a "one-pot" sequence:

- Condensation: 2-Phenoxyethylamine attacks Propionaldehyde to form a hemiaminal, which dehydrates to form the imine.
- Activation: The imine is protonated (often by the acetic acid generated in situ or added) to form an iminium ion.
- Reduction: STAB delivers a hydride to the iminium carbon, irreversible forming the secondary amine.



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Figure 1: Mechanistic pathway of STAB-mediated reductive amination. The reduction step is selective for the Iminium species.[2]

Experimental Protocol

Materials & Stoichiometry

Note: All reagents should be handled in a fume hood. STAB is moisture-sensitive; keep the bottle tightly closed.

Reagent	MW (g/mol)	Equiv.[3]	Role
2-Phenoxyethylamine	137.18	1.0	Limiting Reagent (Nucleophile)
Propionaldehyde	58.08	1.05 - 1.1	Electrophile
STAB ($NaBH(OAc)_3$)	211.94	1.4 - 1.5	Reducing Agent
Acetic Acid (Glacial)	60.05	0.0 - 1.0	Catalyst (Optional*)
DCM (Dichloromethane)	-	Solvent	0.1 - 0.2 M concentration

*Note on Acetic Acid: While STAB generates AcOH during reaction, adding 1.0 eq of AcOH at the start accelerates imine formation and is recommended for strictly reproducible kinetics.

Step-by-Step Procedure

Phase A: Reaction Setup

- Preparation: Flame-dry a round-bottom flask (RBF) equipped with a magnetic stir bar. Flush with Nitrogen or Argon.
- Solvation: Dissolve 2-Phenoxyethylamine (1.0 equiv) in anhydrous DCM (Dichloromethane) or DCE (1,2-Dichloroethane).
  - Concentration Target: ~10 mL solvent per gram of amine.
- Carbonyl Addition: Add Propionaldehyde (1.05 equiv) to the stirring amine solution.

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- Observation: The solution may warm slightly. Stir for 15–30 minutes at Room Temperature (RT) to allow partial imine formation. This "pre-stir" minimizes the risk of direct aldehyde reduction.

- Catalyst Addition (Recommended): Add Glacial Acetic Acid (1.0 equiv).

Phase B: Reduction

- Reagent Addition: Cool the mixture to 0°C (ice bath) if working on >5g scale to control exotherm. For smaller scales, RT is acceptable. Add STAB (1.4 equiv) portion-wise over 5–10 minutes.
  - Caution: Mild gas evolution (H_2) may occur.
- Reaction: Remove ice bath and stir at RT. Monitor via TLC or LCMS.
  - Typical Duration: 2 to 16 hours.
  - TLC Mobile Phase: 5% MeOH in DCM (Stain with Ninhydrin or $KMnO_4$).
  - Endpoint: Disappearance of starting amine.

Phase C: Workup (Acid-Base Extraction)

This workup is self-validating: it removes neutral impurities (unreacted aldehyde) and acidic byproducts (boric acid/acetic acid).

- Quench: Slowly add saturated aqueous $NaHCO_3$ (Sodium Bicarbonate) to the reaction mixture until gas evolution ceases. Stir for 15 minutes to quench residual borohydrides.
- Phase Separation: Transfer to a separatory funnel. Separate the organic layer (DCM).
- Aqueous Wash: Extract the aqueous layer once more with fresh DCM. Combine organic layers.
- Drying: Dry the combined organics over anhydrous Na_2SO_4 (Sodium Sulfate). Filter and concentrate in vacuo.

Phase D: Purification (if required)

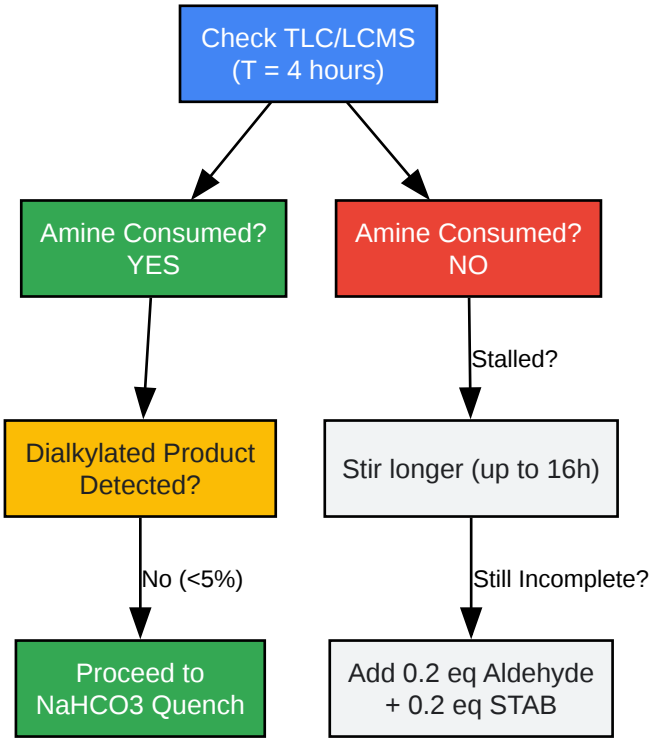
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The crude product is often >90% pure. If higher purity is needed:

- Flash Chromatography: Silica gel; Gradient 0% -> 10% MeOH in DCM (with 1% NH_4OH additive to reduce tailing).
- Salt Formation: Dissolve free base in diethyl ether and add HCl/Ether to precipitate the hydrochloride salt.

Process Control & Troubleshooting

This protocol relies on a "Self-Validating" logic loop. Use the diagram below to navigate potential outcomes.



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Figure 2: Decision logic for reaction monitoring.

Troubleshooting Table

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Observation	Root Cause	Corrective Action
Low Conversion	Old/Wet STAB reagent.	Use a fresh bottle of STAB. It hydrolyzes to acetic acid and boric acid upon moisture exposure.
Dialkylation (>10%)	Excess aldehyde or high temp.	Ensure aldehyde is added before STAB. Keep temp at 0°C during addition. Reduce aldehyde equivalents to 1.0.
Emulsion in Workup	Boron salts.[4]	Add a small amount of Rochelle's Salt (Potassium Sodium Tartrate) solution or dilute further with water.

Safety & Handling (E-E-A-T)

- 2-Phenoxyethylamine: Causes severe skin burns and eye damage (Category 1B). Wear chemically resistant gloves and eye protection [1].
- Sodium Triacetoxyborohydride (STAB): Water-reactive.[5] Releases hydrogen gas (flammable) and acetic acid upon hydrolysis. Do not use in conjunction with strong oxidizers.
- DCM/DCE: Suspected carcinogens. Use only in a well-ventilated fume hood.

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